

# A Technical Guide to the Commercial Sourcing and Application of Flecainide-d3

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## Compound of Interest

Compound Name: *Flecainide-d3*

Cat. No.: *B565084*

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**Flecainide-d3** is the deuterated form of Flecainide, a Class Ic antiarrhythmic agent. The stable isotope labeling of **Flecainide-d3** makes it an invaluable tool in clinical and research settings, primarily as an internal standard for the quantitative analysis of Flecainide in biological samples. This guide provides an overview of its commercial availability and a detailed look into its application in bioanalytical methodologies.

## Commercial Availability and Suppliers

**Flecainide-d3** is available from several specialized chemical suppliers for research purposes. The product is typically sold in small quantities and its use is restricted to laboratory research, not for diagnostic or therapeutic purposes.<sup>[1][2]</sup> Key details from prominent suppliers are summarized below.

Supplier	Product/Catalog No.	Purity/Form	Available Quantities	CAS Number
Santa Cruz Biotechnology	sc-219515	Solid	Not specified	127413-31-4
MedChemExpress	HY-W010950S	Solid	1 mg, 10 mg	127413-31-4
Cayman Chemical	15535	Solid	100 µg, 500 µg, 1 mg	127413-31-4
Toronto Research Chemicals	F429252	Solid	1 mg, 5 mg, 10 mg	127413-31-4

Note: Availability and product specifications are subject to change. Please refer to the supplier's Certificate of Analysis for lot-specific data.

## Experimental Protocol: Quantification of Flecainide in Human Plasma via UPLC-MS/MS

The most common application of **Flecainide-d3** is as an internal standard (IS) in bioanalytical methods to ensure the accuracy and reproducibility of Flecaïnide quantification. Below is a detailed protocol adapted from validated methodologies for the determination of Flecaïnide in human plasma using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).<sup>[3]</sup>

### 1. Materials and Reagents:

- Flecaïnide (analyte) reference standard
- **Flecainide-d3** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade

- Formic acid, LC-MS grade
- Human plasma (with K2EDTA as anticoagulant)
- Ultrapure water

## 2. Preparation of Solutions:

- Stock Solutions (1 mg/mL): Separately weigh and dissolve Flecainide and **Flecainide-d3** in methanol to obtain 1 mg/mL stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of Flecainide by serially diluting the stock solution with a 50:50 methanol/water mixture.
- Internal Standard Working Solution (e.g., 50 ng/mL): Dilute the **Flecainide-d3** stock solution with the same diluent to a final concentration suitable for spiking into plasma samples.

## 3. Sample Preparation (Protein Precipitation):

- Pipette 100  $\mu$ L of human plasma (blank, calibration standard, or unknown sample) into a 1.5 mL microcentrifuge tube.
- Add 20  $\mu$ L of the **Flecainide-d3** internal standard working solution to each tube (except for the blank matrix).
- Vortex briefly to mix.
- Add 300  $\mu$ L of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Inject an aliquot (e.g., 5  $\mu$ L) of the supernatant directly into the UPLC-MS/MS system.

## 4. UPLC-MS/MS Instrumental Conditions:

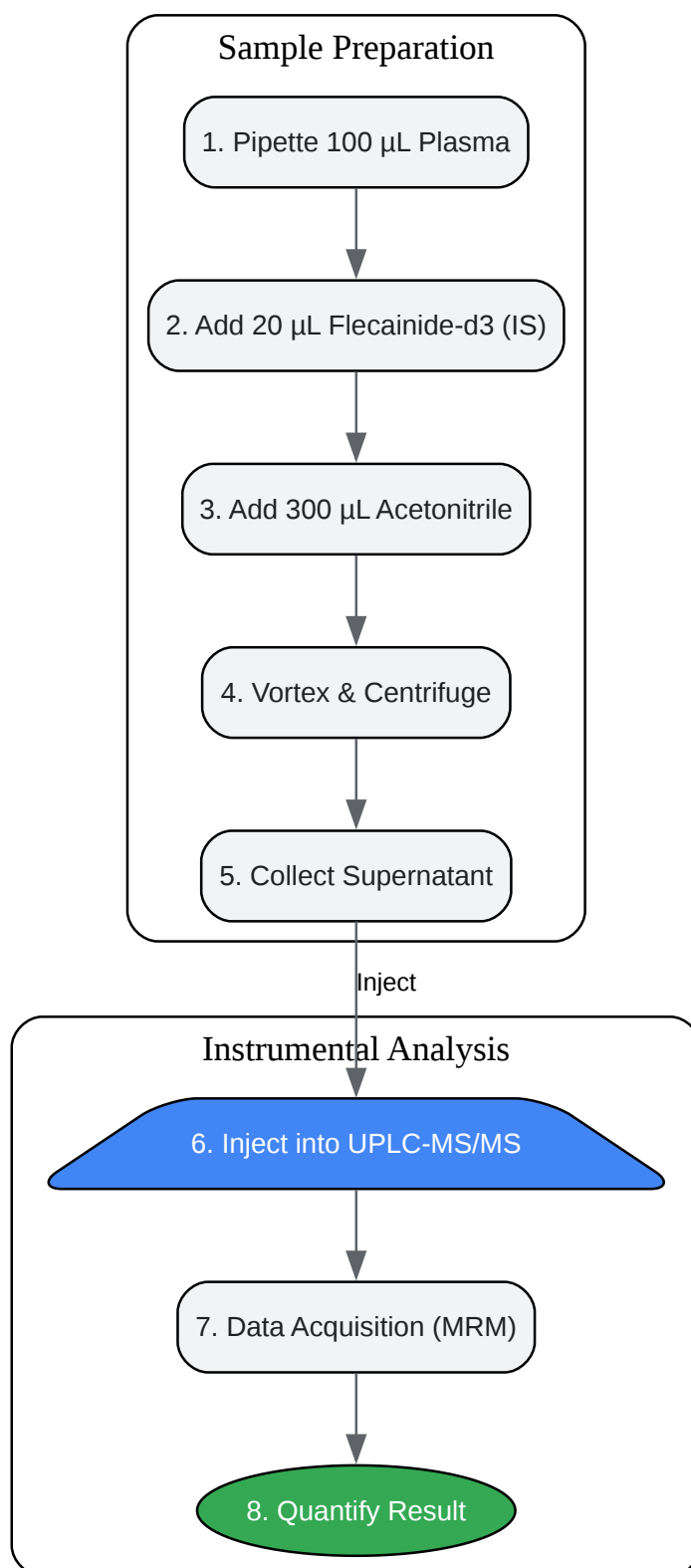
- Chromatographic Column: A C18 column (e.g., Acquity UPLC BEH C18, 2.1 × 100 mm, 1.7 µm) is commonly used.[3]
- Mobile Phase: An isocratic elution with a mixture of methanol and 0.1% formic acid in water (e.g., 45:55 v/v) is effective.[3]
- Flow Rate: 0.25 mL/min.
- Column Temperature: 40 °C.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used to detect specific ion transitions.
  - Flecainide: m/z 415.4 → 301.1
  - **Flecainide-d3**: m/z 418.4 → 304.1 (Note: A d4-labeled standard transition of m/z 419.4 → 305.1 has also been reported and is effective).

#### 5. Data Analysis and Quantification:

- A calibration curve is constructed by plotting the peak area ratio of Flecainide to **Flecainide-d3** against the nominal concentration of the calibration standards.
- A linear regression model is then used to determine the concentration of Flecainide in the unknown samples based on their measured peak area ratios. The typical linear range for such an assay is from 2.5 to 1000 ng/mL.

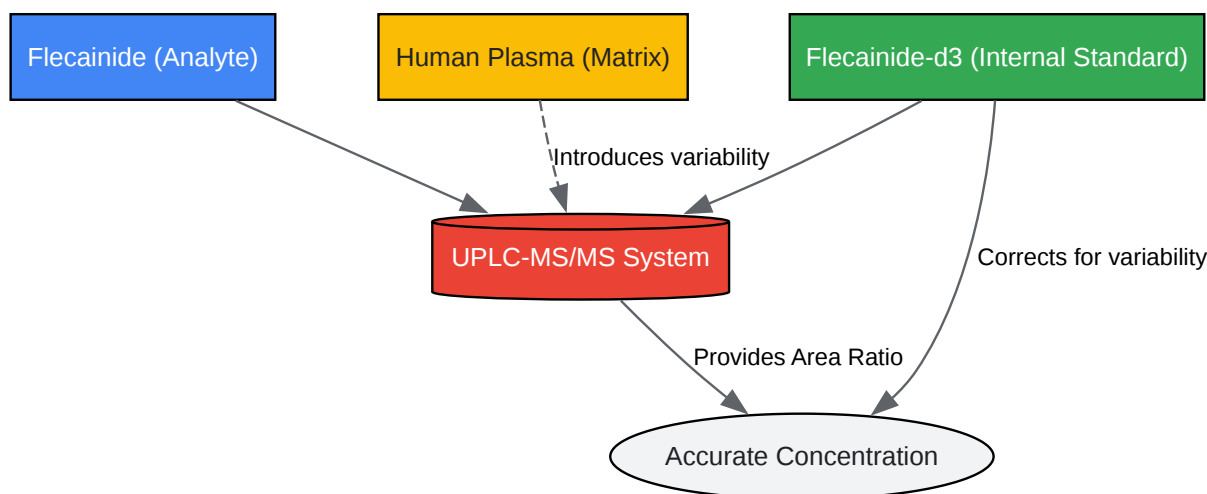
## Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the components in the bioanalytical method.



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UPLC-MS/MS sample preparation and analysis workflow.



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## References

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- To cite this document: BenchChem. [A Technical Guide to the Commercial Sourcing and Application of Flecainide-d3]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b565084#commercial-suppliers-and-availability-of-flecainide-d3>

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